

# Proper Disposal of HQ461: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: HQ461

Cat. No.: B15543868

[Get Quote](#)

Ensuring the safe and environmentally responsible disposal of the molecular glue compound **HQ461** is paramount for laboratory safety and regulatory compliance. This guide provides detailed procedures for researchers, scientists, and drug development professionals to manage **HQ461** waste streams effectively. Adherence to these protocols is crucial due to the compound's identified hazards.

**HQ461** (CAS No. 1226443-41-9) is categorized under the Globally Harmonized System (GHS) with several hazards: it is harmful if swallowed, causes skin and serious eye irritation, and may lead to respiratory irritation[1]. Therefore, all personnel handling **HQ461** in any form—solid powder, in solution, or as waste—must use appropriate Personal Protective Equipment (PPE).

## Immediate Safety and Handling Precautions

Before beginning any work that will generate **HQ461** waste, ensure the following safety measures are in place:

- **Personal Protective Equipment (PPE):** Always wear protective gloves, a lab coat or other protective clothing, and safety goggles or a face shield when handling **HQ461**[1].
- **Ventilation:** When handling solid **HQ461** powder, especially during weighing, work in a certified chemical fume hood or a well-ventilated area to avoid inhaling dust[1].
- **Spill Management:** In case of an accidental spill, use spark-proof tools and ensure the area is well-ventilated. Evacuate non-essential personnel from the immediate vicinity[1].

## Quantitative Data and Chemical Properties

A summary of the key chemical and physical properties of **HQ461** is provided below to aid in its safe handling and management.

Property	Value	Source
CAS Number	1226443-41-9	[1]
Molecular Formula	C <sub>15</sub> H <sub>15</sub> N <sub>5</sub> OS <sub>2</sub>	[2]
Molecular Weight	345.44 g/mol	[2]
Appearance	White solid	[3]
Solubility	Soluble in DMSO (up to 62 mg/mL)	[2]
Storage	Solid: -20°C for up to 3 years. Solution: -80°C for up to 1 year.	[2]

## Experimental Protocol: Step-by-Step Waste Disposal

The disposal of **HQ461** and any materials contaminated with it must be conducted through a licensed hazardous waste disposal service. Under no circumstances should this chemical be disposed of in standard laboratory trash or poured down the drain[1].

### 1. Waste Segregation:

- **Solid Waste:** Collect all unused **HQ461** powder, along with contaminated disposable lab supplies such as gloves, lab coats, weigh boats, and pipette tips. Place these items in a dedicated, sealable hazardous waste container made of a compatible material[1].
- **Liquid Waste:** All solutions containing **HQ461**, including stock solutions (typically in DMSO) and experimental media, must be collected in a separate, sealed hazardous waste container designated for liquid chemical waste[1].

## 2. Container Labeling:

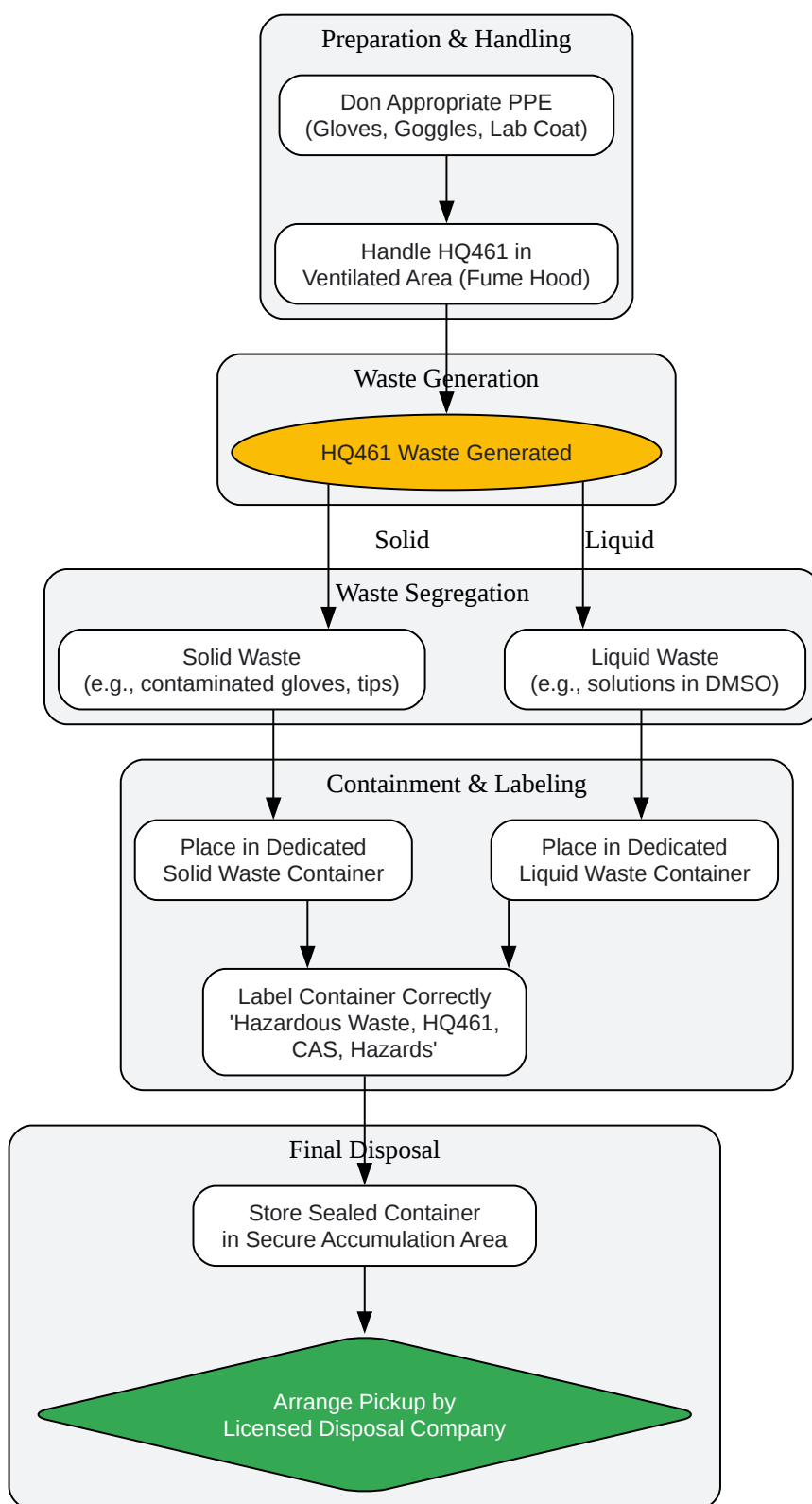
- Each waste container must be clearly and accurately labeled. The label must include:
  - The words "Hazardous Waste"[\[1\]](#).
  - The full chemical name: "**HQ461**"[\[1\]](#).
  - The CAS Number: "1226443-41-9"[\[1\]](#).
  - A list of all solvents present in the container (e.g., DMSO, water)[\[1\]](#).
  - A clear indication of the associated hazards (e.g., "Toxic," "Irritant")[\[1\]](#).

## 3. Storage Pending Disposal:

- Store the sealed and labeled hazardous waste containers in a designated, secure hazardous waste accumulation area[\[1\]](#).
- This storage area must be cool, dry, well-ventilated, and situated away from any incompatible materials[\[1\]](#).

## 4. Final Disposal:

- Contact your institution's Environmental Health & Safety (EH&S) department or a licensed chemical waste disposal company to schedule a pickup for the waste containers[\[1\]](#).



[Click to download full resolution via product page](#)

### HQ461 Disposal Workflow

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. benchchem.com [benchchem.com]
- 2. HQ461 | CDK | Molecular Glues | TargetMol [targetmol.com]
- 3. tenovapharma.com [tenovapharma.com]
- To cite this document: BenchChem. [Proper Disposal of HQ461: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15543868#hq461-proper-disposal-procedures]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)